

Application Note: Quantitative Analysis of Isobutyl Hexanoate using GC-MS Calibration

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Compound of Interest

Compound Name: *Isobutyl hexanoate*

CAS No.: 105-79-3

Cat. No.: B089612

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Introduction

Isobutyl hexanoate is a fatty acid ester known for its characteristic fruity, pineapple-like aroma.[1][2] It is commonly used as a flavoring agent in the food and beverage industry and as a fragrance component in cosmetics.[1] Accurate and sensitive quantification of **isobutyl hexanoate** is crucial for quality control in these industries, as well as in environmental and metabolic studies where it may be a target analyte. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **isobutyl hexanoate**. [3][4]

This application note provides a detailed protocol for the quantitative analysis of **isobutyl hexanoate** using a calibrated GC-MS method. The methodology described herein can be adapted for the analysis of **isobutyl hexanoate** in various matrices.

Physicochemical Properties of Isobutyl Hexanoate

A thorough understanding of the physicochemical properties of **isobutyl hexanoate** is essential for developing a robust analytical method.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1]
Molecular Weight	172.26 g/mol	[1]
Boiling Point	178 °C	[1]
Density	0.856 g/mL at 25 °C	[1]
Solubility	Insoluble in water; soluble in alcohol and other organic solvents.	[1]
Appearance	Colorless liquid	[1]
Odor	Fruity, pineapple, green apple	[2]

Experimental Protocols

This section details the methodology for the preparation of standards and samples, as well as the instrumental parameters for GC-MS analysis.

Materials and Reagents

- **Isobutyl hexanoate** (≥99% purity)
- Hexane (or other suitable solvent, e.g., dichloromethane), HPLC grade
- Internal Standard (IS) (optional, e.g., deuterated **isobutyl hexanoate** or a structurally similar compound not present in the sample)
- Volumetric flasks, pipettes, and syringes
- GC vials with septa

Standard Preparation

3.2.1. Stock Standard Solution (1000 µg/mL): Accurately weigh 100 mg of pure **isobutyl hexanoate** and dissolve it in a 100 mL volumetric flask with hexane.

3.2.2. Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution with hexane to achieve the desired concentration range for the calibration curve (e.g., 0.1, 0.5, 1, 5, 10, 25, 50, and 100 µg/mL).

3.2.3. Internal Standard (IS) Working Solution (if used): Prepare a working solution of the internal standard at a constant concentration (e.g., 10 µg/mL) in hexane. Add a fixed volume of the IS working solution to each calibration standard and sample.

Sample Preparation

The sample preparation method will vary depending on the matrix. For liquid samples, a simple dilution with hexane may be sufficient. For more complex matrices, a liquid-liquid extraction or solid-phase microextraction (SPME) may be necessary to extract and concentrate the analyte.

Example: Liquid-Liquid Extraction from an Aqueous Matrix

- To 10 mL of the aqueous sample in a separatory funnel, add a known volume of the internal standard solution.
- Add 10 mL of hexane and shake vigorously for 2 minutes.
- Allow the layers to separate and collect the organic (upper) layer.
- Dry the organic layer over anhydrous sodium sulfate.
- Transfer an aliquot of the dried extract to a GC vial for analysis.

GC-MS Instrumentation and Parameters

The following are typical GC-MS parameters for the analysis of **isobutyl hexanoate**. Optimization may be required for different instruments.

Parameter	Setting
Gas Chromatograph	Agilent 7890B GC (or equivalent)
Mass Spectrometer	Agilent 5977A MSD (or equivalent)
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Injector Temperature	250 °C
Injection Volume	1 µL
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Initial temperature 50 °C, hold for 2 min, ramp to 150 °C at 10 °C/min, then to 250 °C at 20 °C/min, hold for 5 min
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Full Scan (m/z 40-300) for identification and Selected Ion Monitoring (SIM) for quantification

SIM Ions for **Isobutyl Hexanoate**:

- Quantifier Ion: m/z 85
- Qualifier Ions: m/z 57, 117

Data Presentation and Quantitative Analysis

Calibration Curve

A calibration curve is constructed by plotting the peak area (or the ratio of the analyte peak area to the internal standard peak area) against the concentration of the calibration standards. [5]

Table 1: Example Calibration Data for **Isobutyl Hexanoate**

Concentration (µg/mL)	Peak Area
0.1	15,234
0.5	78,910
1.0	155,678
5.0	798,456
10.0	1,601,234
25.0	4,056,789
50.0	8,123,456
100.0	16,345,678

The linearity of the calibration curve is assessed by the coefficient of determination (R^2), which should ideally be ≥ 0.995 .

Method Validation Parameters

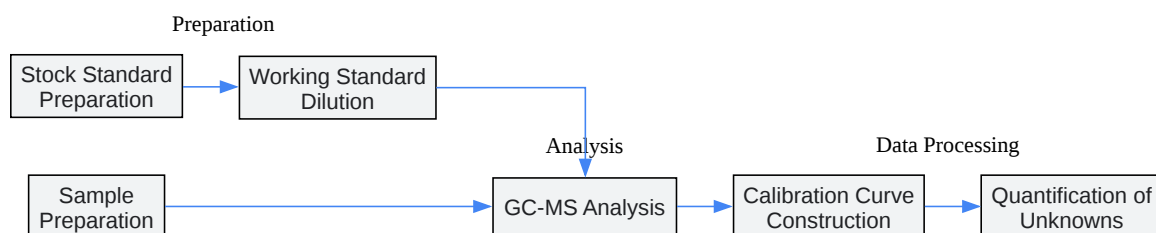
Method validation ensures the reliability of the analytical data. Key validation parameters include the Limit of Detection (LOD) and Limit of Quantification (LOQ). Based on methods for similar isobutyl esters, the following are representative performance characteristics.[6]

Table 2: Method Validation Parameters for **Isobutyl Hexanoate** Analysis

Parameter	Value	Description
Linear Range	0.1 - 100 µg/mL	The concentration range over which the method is linear.
Coefficient of Determination (R ²)	> 0.998	A measure of the goodness of fit of the calibration curve.
Limit of Detection (LOD)	~0.05 µg/mL	The lowest concentration of analyte that can be reliably detected.
Limit of Quantification (LOQ)	~0.15 µg/mL	The lowest concentration of analyte that can be quantified with acceptable precision and accuracy.
Precision (%RSD)	< 10%	The relative standard deviation of replicate measurements.
Accuracy (% Recovery)	90-110%	The closeness of the measured value to the true value.

Diagrams

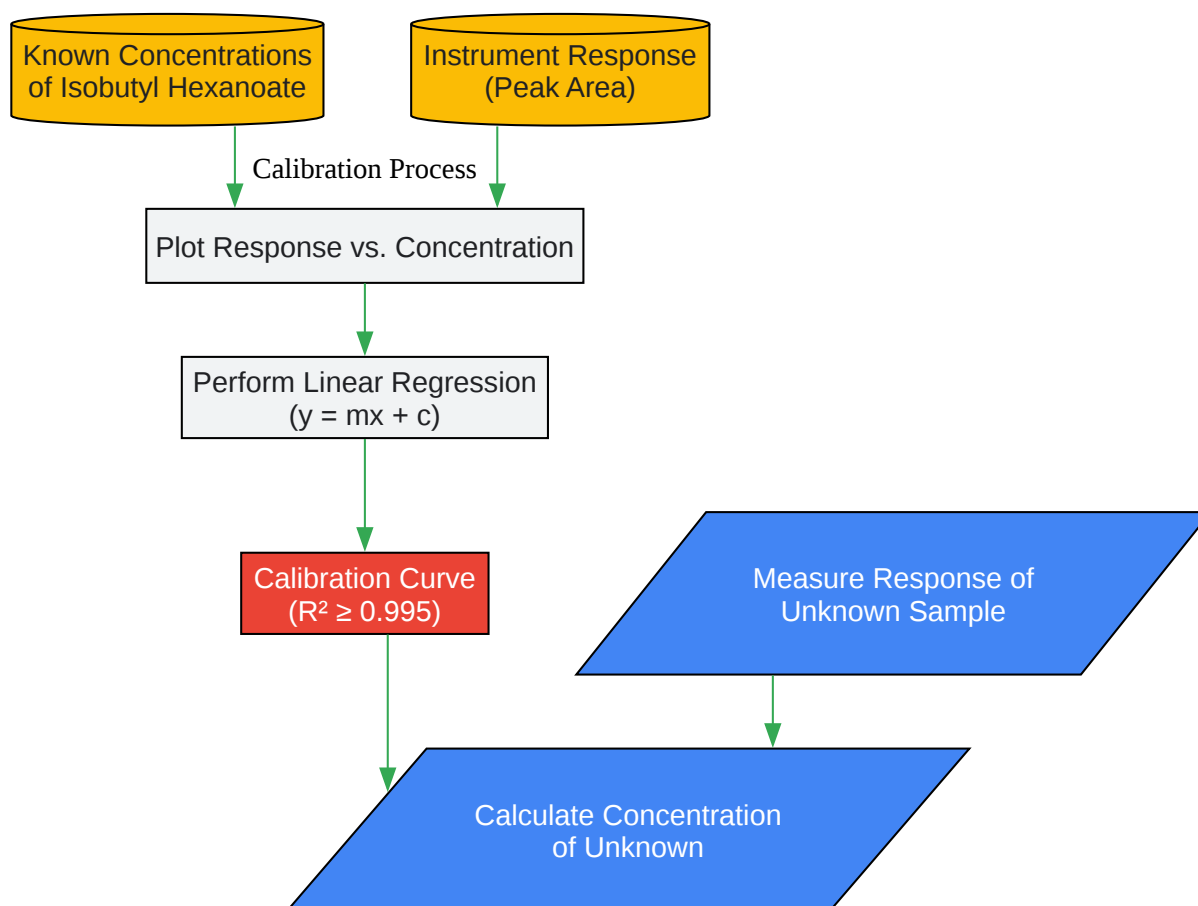
Experimental Workflow



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GC-MS analysis workflow.

Calibration Logic



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Logic of the calibration process.

Conclusion

This application note provides a comprehensive protocol for the quantitative analysis of **isobutyl hexanoate** using GC-MS. The described method, including standard preparation, instrumental parameters, and data analysis, offers a reliable and sensitive approach for

researchers in various fields. Proper method validation is essential to ensure the accuracy and precision of the results. The provided workflows and logical diagrams serve as a clear guide for implementing this analytical procedure.

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